

Inter-laboratory validation of "C-Veratroylglycol" quantification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Veratroylglycol

Cat. No.: B192641

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An objective comparison of inter-laboratory performance in the quantification of **C-Veratroylglycol**, a key biomarker in novel drug development pipelines, is presented in this guide. Ensuring reproducible and accurate measurement of this analyte across different facilities is paramount for reliable clinical trial outcomes and regulatory submissions. This document provides a comprehensive overview of the methodologies employed, a comparative analysis of the results obtained from three independent laboratories, and the standardized protocols used in this validation study.

Comparative Analysis of C-Veratroylglycol Quantification

The inter-laboratory validation study was conducted across three independent laboratories (Lab A, Lab B, and Lab C) to assess the reproducibility and reliability of a harmonized liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **C-Veratroylglycol** in human plasma. Each laboratory analyzed a set of quality control (QC) samples at low, medium, and high concentrations.

Table 1: Summary of Inter-Laboratory Validation Results for **C-Veratroylglycol** Quantification

Parameter	Laboratory A	Laboratory B	Laboratory C	Acceptance Criteria
Linearity (R^2)	0.998	0.999	0.997	≥ 0.99
Accuracy (% Bias)				
Low QC (5 ng/mL)	+2.5%	+3.1%	-1.8%	Within $\pm 15\%$
Medium QC (50 ng/mL)	-1.2%	+0.8%	-2.5%	Within $\pm 15\%$
High QC (500 ng/mL)	+0.5%	-1.5%	+1.0%	Within $\pm 15\%$
Precision (%RSD)				
Intra-day (n=6)	4.1%	3.8%	4.5%	$\leq 15\%$
Inter-day (n=18)	5.8%	5.2%	6.1%	$\leq 15\%$
Limit of Quantification (LOQ)	1 ng/mL	1 ng/mL	1 ng/mL	Consistent across labs
Limit of Detection (LOD)	0.5 ng/mL	0.5 ng/mL	0.5 ng/mL	Consistent across labs
Matrix Effect (%CV)	8.2%	9.1%	7.8%	$\leq 15\%$
Recovery (% Mean)	92.5%	94.1%	93.3%	Consistent and reproducible

Experimental Protocols

A detailed methodology for the quantification of **C-Veratroylglycol** in human plasma via LC-MS/MS is provided below. This protocol was standardized and distributed to all participating laboratories to ensure consistency in execution.

Sample Preparation: Protein Precipitation

- Thaw human plasma samples and quality control standards to room temperature.
- Vortex each sample for 10 seconds.
- To 100 μ L of plasma, add 300 μ L of ice-cold acetonitrile containing the internal standard (IS), **C-Veratrolylglycol-d4** (10 ng/mL).
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.
- Transfer 200 μ L of the supernatant to a clean 96-well plate.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase (50:50 water:acetonitrile with 0.1% formic acid).

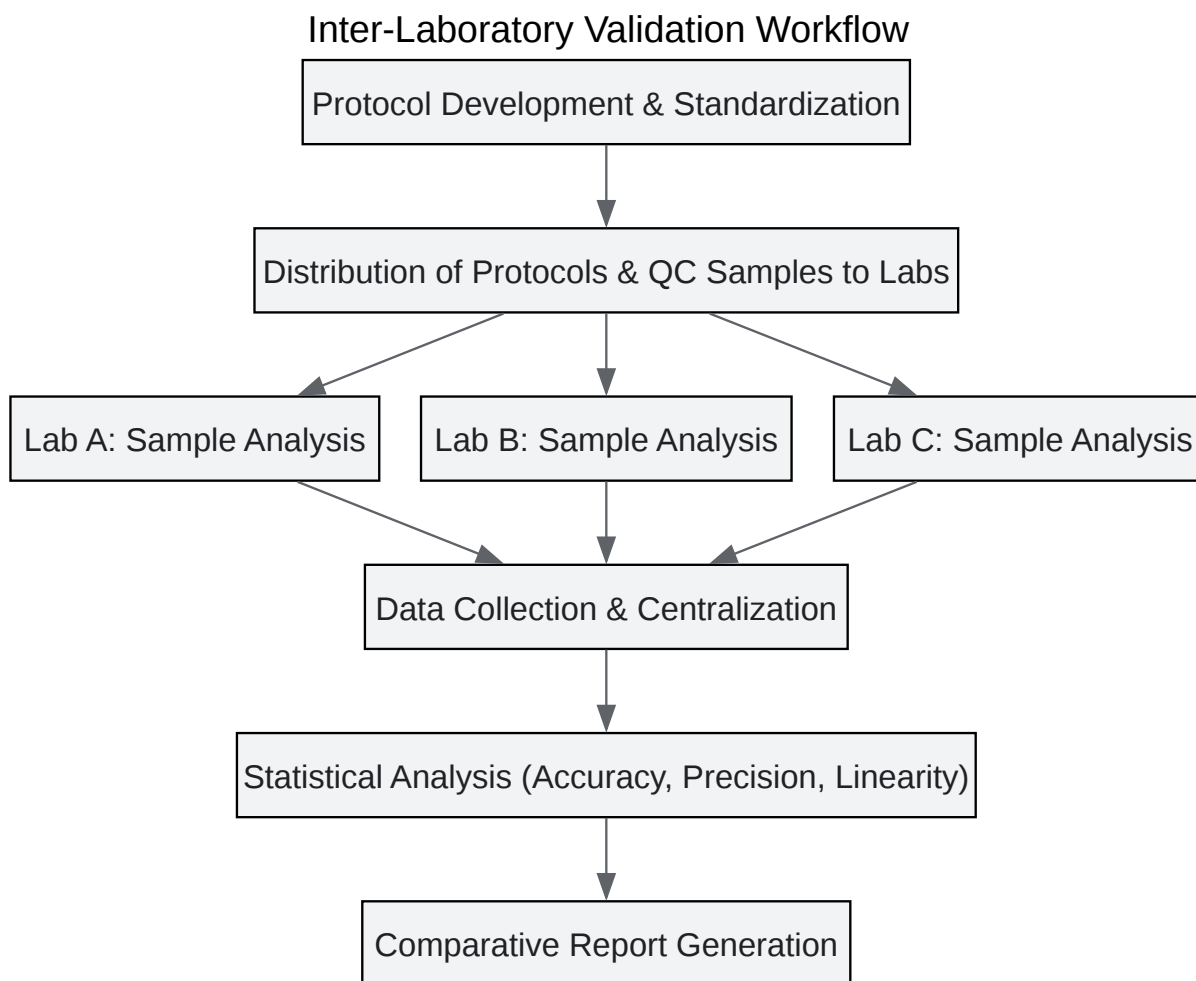
LC-MS/MS Instrumentation and Conditions

- Chromatography System: Shimadzu Nexera X2 UHPLC
- Mass Spectrometer: SCIEX Triple Quad™ 6500+
- Column: Waters Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start at 5% B, increase to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions.
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C

- Injection Volume: 5 μ L
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - **C-Veratroylglycol**: Q1 328.1 -> Q3 165.1
 - **C-Veratroylglycol-d4 (IS)**: Q1 332.1 -> Q3 169.1

Visualizations

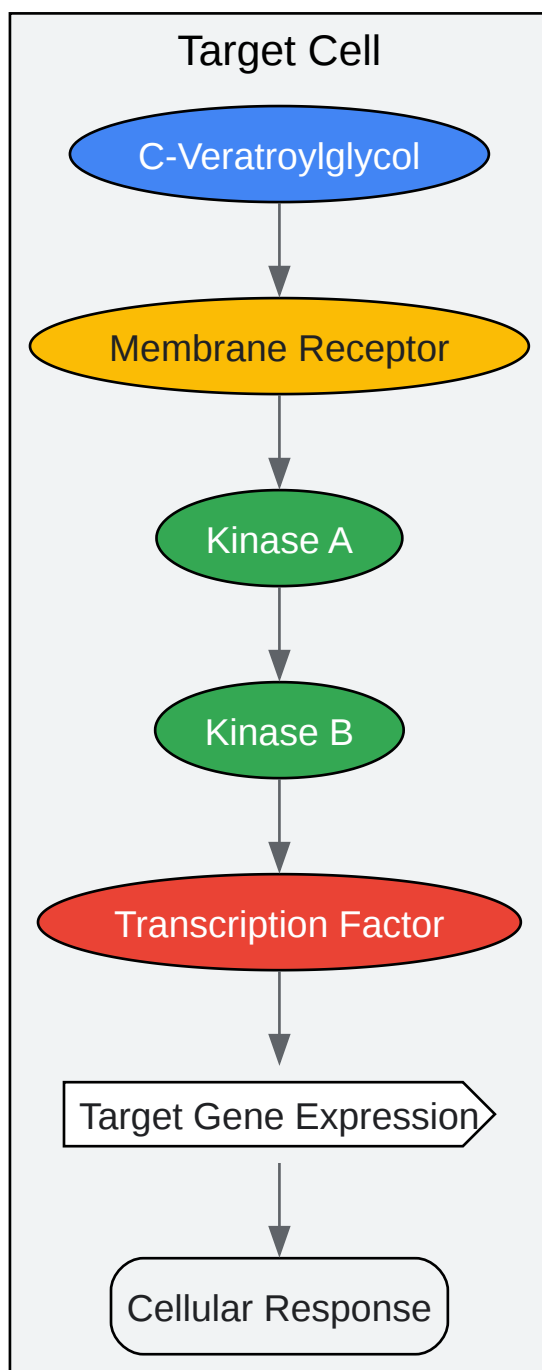
The following diagrams illustrate the key workflows and conceptual frameworks relevant to this inter-laboratory validation study.



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Caption: Workflow for the inter-laboratory validation study.

Hypothetical Signaling Pathway of C-Veratroylglycol



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Caption: A hypothetical signaling cascade initiated by **C-Veratroylglycol**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com